

"PROTAC TG2 degrader-2" structure and chemical properties

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Compound of Interest

Compound Name: PROTAC TG2 degrader-2

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PROTAC TG2 Degrader-2: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **PROTAC TG2 degrader-2**, a selective, competitive degrader targeting Transglutaminase 2 (TG2). This degrader has shown potential in preclinical studies for its ability to inhibit cell migration and decrease TG2 levels, particularly in the context of ovarian cancer research.

Core Compound Details

PROTAC TG2 degrader-2, also identified as compound 7 in primary literature, is a proteolysistargeting chimera (PROTAC) designed to induce the degradation of TG2.[1] It functions by simultaneously binding to TG2 and an E3 ubiquitin ligase, thereby hijacking the cell's natural protein disposal system to tag TG2 for proteasomal degradation.

Chemical Structure

The chemical structure of **PROTAC TG2 degrader-2** is presented below. It consists of a ligand that binds to Transglutaminase 2, a linker, and a ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase.

Chemical Structure of **PROTAC TG2 degrader-2** (Compound 7) (Structure based on information from vendor and publication)



Chemical and Physical Properties

A summary of the key chemical and physical properties of **PROTAC TG2 degrader-2** is provided in the table below.

Property	Value	Source
Molecular Formula	C47H57N9O6S	[2]
Molecular Weight	876.08 g/mol	[2]
Target	Transglutaminase 2 (TG2)	[1]
Binding Affinity (Kd)	> 100 µM	[1][2]
E3 Ligase Ligand	von Hippel-Lindau (VHL)	
Appearance	Solid	_
Solubility	Soluble in DMSO	_
Storage	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month.	[2]

Biological Activity and Quantitative Data

PROTAC TG2 degrader-2 has been demonstrated to effectively reduce the levels of TG2 in ovarian cancer cell lines and inhibit their migratory and adhesive properties.[1]

In Vitro Degradation of TG2

PROTAC TG2 degrader-2 induces the degradation of TG2 in a concentration-dependent manner. Western blot analysis in OVCAR5 and SKOV3 ovarian cancer cells showed a significant reduction in TG2 levels after 6 hours of treatment.[1]



Cell Line	Treatment Concentration (µM)	Duration (hours)	TG2 Reduction
OVCAR5	up to 10	6	Concentration- dependent
SKOV3	up to 10	6	Concentration- dependent

Inhibition of Cancer Cell Migration and Adhesion

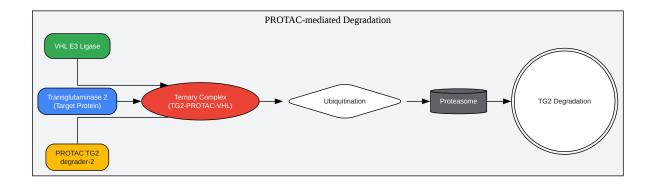
Treatment with **PROTAC TG2 degrader-2** at a concentration of 10 μ M for up to 24 hours resulted in the inhibition of cell migration in both wound-healing and transwell migration assays in OVCAR5 and SKOV3 cells.[1] Furthermore, at the same concentration, it reduced the adhesion of these cells to fibronectin.[1]

Assay	Cell Line	Concentration (µM)	Effect
Wound-Healing Assay	OVCAR5, SKOV3	10	Inhibition of cell migration
Transwell Migration Assay	OVCAR5, SKOV3	10	Inhibition of cell migration
Cell Adhesion Assay	OVCAR5, SKOV3	10	Reduced adhesion to fibronectin

Signaling Pathways

Transglutaminase 2 is a multifunctional enzyme involved in various signaling pathways that contribute to cancer progression, including cell survival, migration, and drug resistance. The degradation of TG2 by **PROTAC TG2 degrader-2** is expected to impact these pathways.

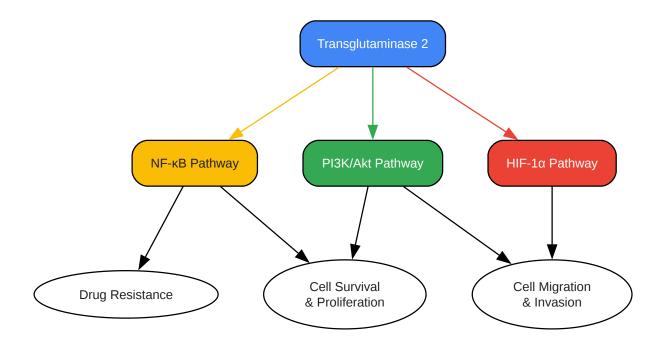




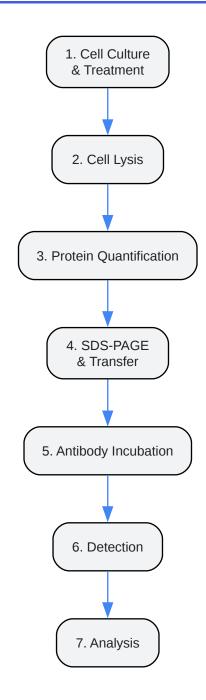
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Caption: Mechanism of Action for PROTAC TG2 degrader-2.









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References



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